

Isotopic Purity of Bicalutamide-d4: A Technical Guide

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Compound of Interest

Compound Name: *Bicalutamide-d4*

CAS No.: *1185035-71-5*

Cat. No.: *B563003*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Bicalutamide-d4**, a deuterated analog of Bicalutamide. **Bicalutamide-d4** is crucial as an internal standard for the accurate quantification of Bicalutamide in biological matrices during pharmacokinetic and metabolic studies.^{[1][2][3]} The stability of the deuterium labels prevents in-source fragmentation or exchange, ensuring reliable data in mass spectrometry-based assays. This document outlines the quantitative specifications for isotopic purity, details the experimental protocols for its determination, and illustrates relevant biological and analytical workflows.

Quantitative Data on Isotopic Purity

The isotopic purity of commercially available **Bicalutamide-d4** is a critical parameter for its use as an internal standard. Suppliers typically provide a certificate of analysis detailing the extent of deuteration. The data is often presented as a percentage of deuterated forms or a minimum purity level.

Supplier/Source	Purity Specification	CAS Number	Molecular Formula	Formula Weight
Cayman Chemical	≥99% deuterated forms (d ₁ -d ₄)	1185035-71-5	C ₁₈ H ₁₀ D ₄ F ₄ N ₂ O ₄ S	434.4
Santa Cruz Biotechnology	≥95%	1185035-71-5	C ₁₈ H ₁₀ D ₄ F ₄ N ₂ O ₄ S	434.40

Note: Data is sourced from publicly available technical information sheets.^{[1][4]} Researchers should always refer to the lot-specific certificate of analysis for precise data.

Experimental Protocols for Isotopic Purity Determination

The determination of isotopic purity for deuterated compounds like **Bicalutamide-d₄** relies on sophisticated analytical techniques capable of differentiating between molecules with minute mass differences. The primary methods employed are High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.^{[5][6]}

High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining the distribution of isotopologues (molecules that differ only in their isotopic composition) in a deuterated sample.^{[5][7]}

Methodology:

- **Sample Preparation:** A solution of **Bicalutamide-d₄** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Chromatographic Separation (LC-MS/MS):** The sample is injected into a liquid chromatography system coupled to a high-resolution mass spectrometer. While extensive separation may not be necessary for a pure standard, chromatography ensures that any potential impurities do not interfere with the analysis.^{[8][9]}
- **Mass Spectrometric Analysis:**

- The mass spectrometer is operated in full-scan mode to detect all ions within a specified mass range.
- Electrospray ionization (ESI) is a common ionization technique for this type of analysis.^[5]
- The high resolution of the instrument allows for the separation of the peaks corresponding to the different isotopologues:
 - d₀ (unlabeled Bicalutamide)
 - d₁ (one deuterium)
 - d₂ (two deuteriums)
 - d₃ (three deuteriums)
 - d₄ (fully deuterated Bicalutamide)
- Data Analysis:
 - The isotopic peaks for **Bicalutamide-d₄** and its lesser-deuterated counterparts are identified in the mass spectrum.
 - The relative abundance of each isotopologue is determined by integrating the area under its corresponding peak.
 - The isotopic purity is calculated based on the ratio of the desired deuterated species (d₄) to the sum of all isotopologues.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ¹H-NMR, provides detailed structural information and can be used to assess the degree of deuteration.

Methodology:

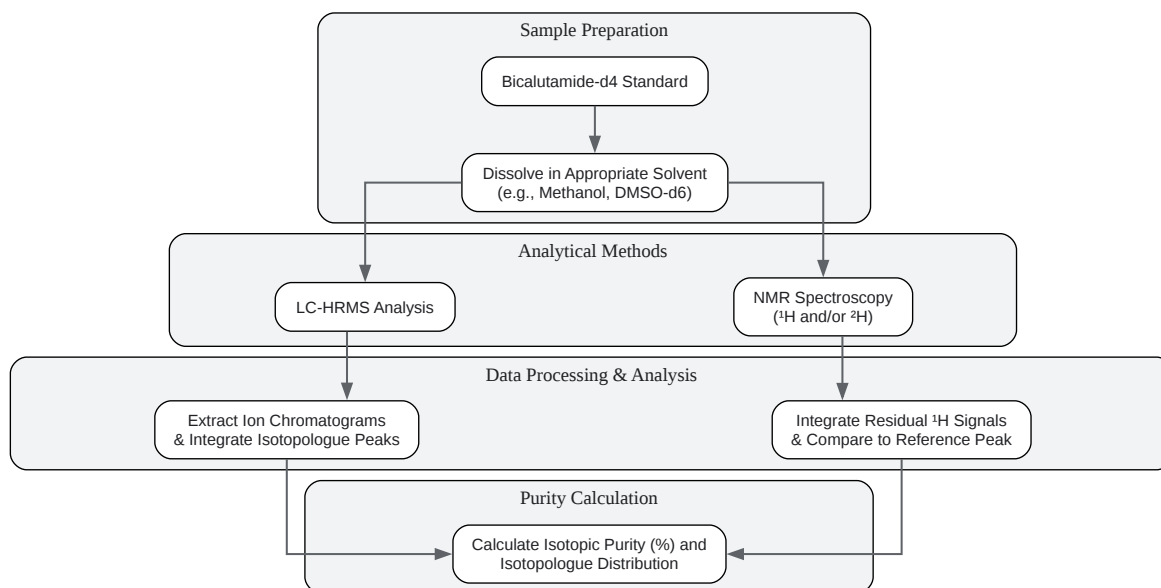
- Sample Preparation: A precise amount of **Bicalutamide-d₄** is dissolved in a deuterated solvent (e.g., DMSO-d₆, CDCl₃) that does not contain protons in the regions of interest.

- ^1H -NMR Analysis:
 - A proton NMR spectrum is acquired.
 - In a fully deuterated sample, the signals corresponding to the positions where deuterium atoms have replaced hydrogen atoms should be absent or significantly diminished.
 - The isotopic purity is determined by comparing the integration of any residual proton signals at the deuteration sites to the integration of a proton signal at a non-deuterated position within the molecule, which serves as an internal reference.^[6]
- ^2H -NMR (Deuterium NMR) Analysis:
 - A deuterium NMR spectrum can also be acquired to confirm the presence and location of the deuterium labels. This provides complementary information to the ^1H -NMR data.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for determining the isotopic purity of **Bicalutamide-d4**.

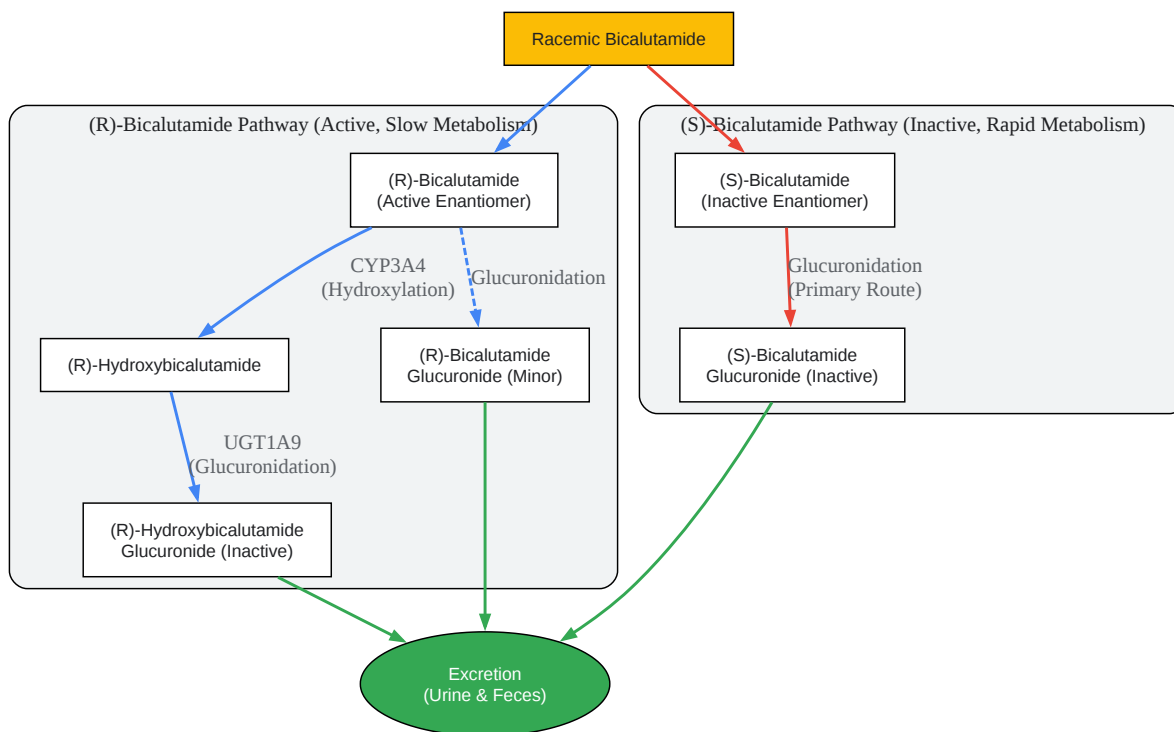


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Caption: Workflow for Isotopic Purity Determination.

Bicalutamide Metabolism Pathway

Understanding the metabolism of Bicalutamide is essential to appreciate the role of a stable isotopic internal standard in clinical and preclinical studies. Bicalutamide is a racemic mixture, and its enantiomers are metabolized differently.^{[10][11][12]}



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Caption: Stereoselective Metabolism of Bicalutamide.

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